

Standard Operating Procedure for PGE2-Biotin in Cell Culture Experiments

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Compound of Interest

Compound Name: Prostaglandin E2-biotin

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Application Notes

Prostaglandin E2 (PGE2) is a principal product of the cyclooxygenase (COX) pathway and a key lipid mediator involved in a wide array of physiological and pathological processes, including inflammation, immune regulation, gastric protection, and cancer biology.[1][2][3] Its biological effects are mediated through interaction with four distinct G-protein coupled receptors (GPCRs): EP1, EP2, EP3, and EP4.[1][2][3] Understanding the specific roles of these receptors and their downstream signaling pathways is crucial for the development of targeted therapeutics.

PGE2-biotin is a valuable chemical probe designed for the study of PGE2-receptor interactions.[3][4][5] It is an affinity ligand where biotin is covalently attached to PGE2, allowing for the detection and isolation of PGE2 binding proteins.[3][4][5] The high-affinity interaction between biotin and streptavidin (or avidin) provides a powerful tool for various in vitro applications.[1]

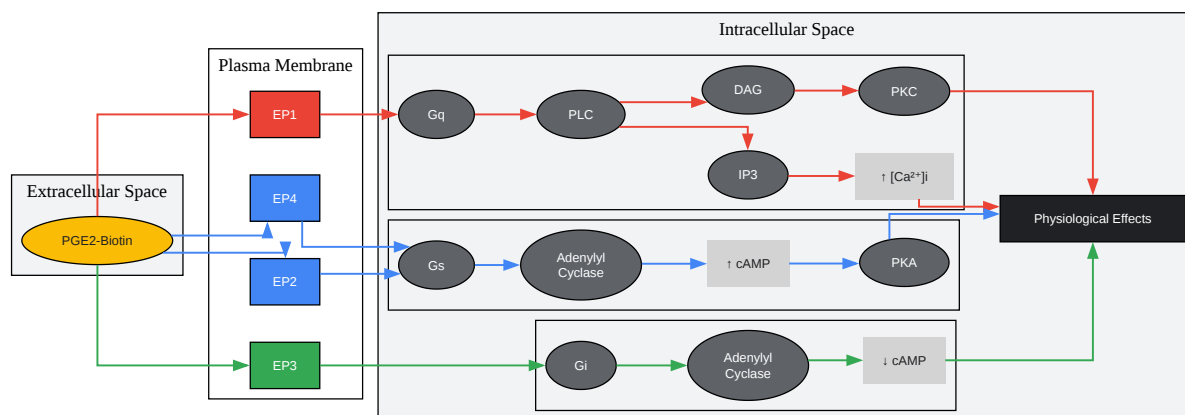
Key Applications:

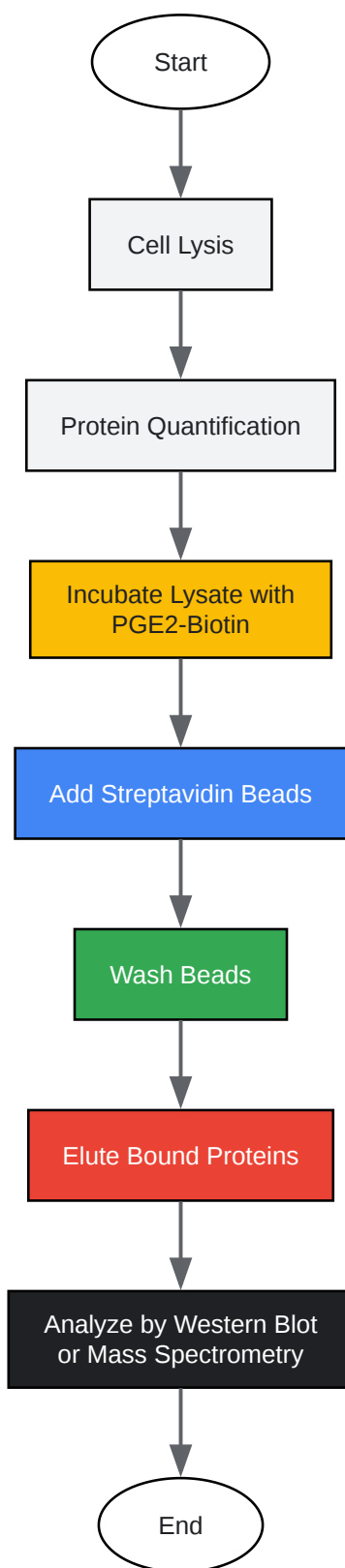
- **Affinity Pull-Down Assays:** PGE2-biotin can be used as a "bait" to capture and isolate EP receptors and other potential PGE2-binding proteins from cell lysates. The resulting protein complexes can be analyzed by Western blotting or mass spectrometry to identify novel interaction partners.

- **Competitive Binding Assays:** By competing with unlabeled PGE2 for binding to its receptors, PGE2-biotin can be employed in competitive enzyme-linked immunosorbent assays (ELISAs) or other binding assays to screen for and characterize potential agonists or antagonists of the EP receptors.
- **Receptor Visualization:** Although less common, fluorescently labeled streptavidin can be used in conjunction with PGE2-biotin to visualize the localization of EP receptors on the cell surface.

PGE2 Signaling Pathway

PGE2 exerts its diverse biological effects by binding to its four receptor subtypes (EP1, EP2, EP3, and EP4), which are coupled to different intracellular signaling cascades. Upon ligand binding, these receptors initiate downstream signaling, primarily through changes in intracellular cyclic AMP (cAMP) and calcium (Ca²⁺) levels.





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